Application Note & Protocol: Selective Formylation of 3-Hydroxyphenyl Boronic Acid

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Compound of Interest

Compound Name:	*2-(3-Hydroxyphenyl)benzaldehyde*
CAS No.:	*400750-67-6*
Cat. No.:	*B1597095*

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Introduction: The Strategic Importance of Formylated Hydroxyphenyl Boronic Acids

3-Hydroxyphenyl boronic acid and its derivatives are invaluable building blocks in medicinal chemistry and organic synthesis. The introduction of a formyl (-CHO) group onto this scaffold generates a versatile intermediate, a hydroxy-formylphenyl boronic acid, which can undergo a wide array of subsequent chemical transformations. This dual functionality allows for the construction of complex molecular architectures, particularly in the synthesis of biaryl compounds through Suzuki-Miyaura coupling, and the formation of Schiff bases or other carbonyl derivatives. The strategic placement of the formyl group is paramount, as it dictates the trajectory of subsequent synthetic steps and ultimately influences the biological activity of the final molecule. This document provides a detailed protocol for the selective ortho-formylation of 3-hydroxyphenyl boronic acid, focusing on a robust and high-yielding method.

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Understanding the Reaction: Regioselectivity in the Formylation of 3-Hydroxyphenyl Boronic Acid

The formylation of 3-hydroxyphenyl boronic acid is an electrophilic aromatic substitution reaction. The regiochemical outcome is governed by the directing effects of the two substituents on the aromatic ring: the hydroxyl (-OH) group and the boronic acid [-$B(OH)_2$] group.

- The Hydroxyl Group: The -OH group is a powerful activating and ortho, para-directing group due to the resonance donation of its lone pair of electrons into the aromatic system. This significantly enhances the nucleophilicity of the carbon atoms at the ortho (positions 2 and 4) and para (position 6) positions.

- The Boronic Acid Group: The -$B(OH)_2$ group is a deactivating and meta-directing group due to its electron-withdrawing inductive effect.

In this case, the strong activating and directing effect of the hydroxyl group dominates. Therefore, electrophilic attack by the formylating agent is expected to occur primarily at the positions ortho and para to the hydroxyl group. Given that the boronic acid group is at position 3, the potential sites for formylation are positions 2, 4, and 6. Steric hindrance from the boronic acid group may influence the ratio of the resulting isomers.

Recommended Protocol: Magnesium-Mediated ortho-Formylation

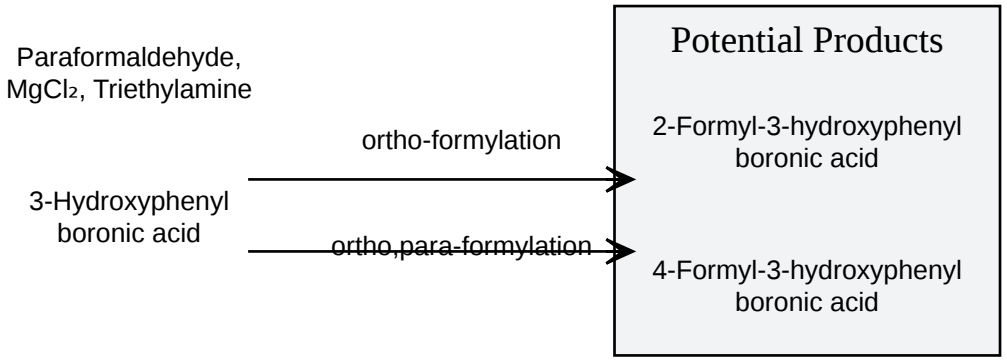
Several methods exist for the direct formylation of phenols, including the Reimer-Tiemann and Duff reactions.[1][2] However, these methods often suffer from a lack of regioselectivity and can employ harsh reaction conditions. A more reliable and selective method for the ortho-formylation of phenols utilizes paraformaldehyde in the presence of magnesium chloride and a tertiary amine base.[3][4][5] This method generally provides high yields of the desired salicylaldehydes.[6]

This protocol has been adapted for the formylation of 3-hydroxyphenyl boronic acid. The magnesium ion is believed to play a crucial role by forming a chelate with the phenolic oxygen,

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which not only enhances the nucleophilicity of the aromatic ring but also directs the formylation to the ortho position.[5]

Reaction Scheme



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Caption: Proposed formylation of 3-hydroxyphenyl boronic acid.

Materials and Reagents

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Reagent	Molar Mass (g/mol)	Quantity	Moles (mmol)	Equivalents
3-Hydroxyphenyl boronic acid	137.94	1.38 g	10.0	1.0
Anhydrous Magnesium Chloride ($MgCl_2$)	95.21	1.90 g	20.0	2.0
Paraformaldehyde	$(CH_2O)n$	0.90 g	30.0	3.0
Triethylamine (Et_3N)	101.19	2.8 mL	20.0	2.0
Anhydrous Tetrahydrofuran (THF)	-	50 mL	-	-
1 M Hydrochloric Acid (HCl)	-	~30 mL	-	-
Diethyl Ether	-	~100 mL	-	-
Anhydrous Magnesium Sulfate ($MgSO_4$)	-	-	-	-

Step-by-Step Experimental Procedure

- Reaction Setup:
  - To a dry 250 mL three-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and a nitrogen inlet, add anhydrous magnesium chloride (1.90 g, 20.0 mmol) and paraformaldehyde (0.90 g, 30.0 mmol).[7]
  - Purge the flask with dry nitrogen gas for 10-15 minutes.
  - Add anhydrous tetrahydrofuran (THF, 50 mL) via a syringe.[7]

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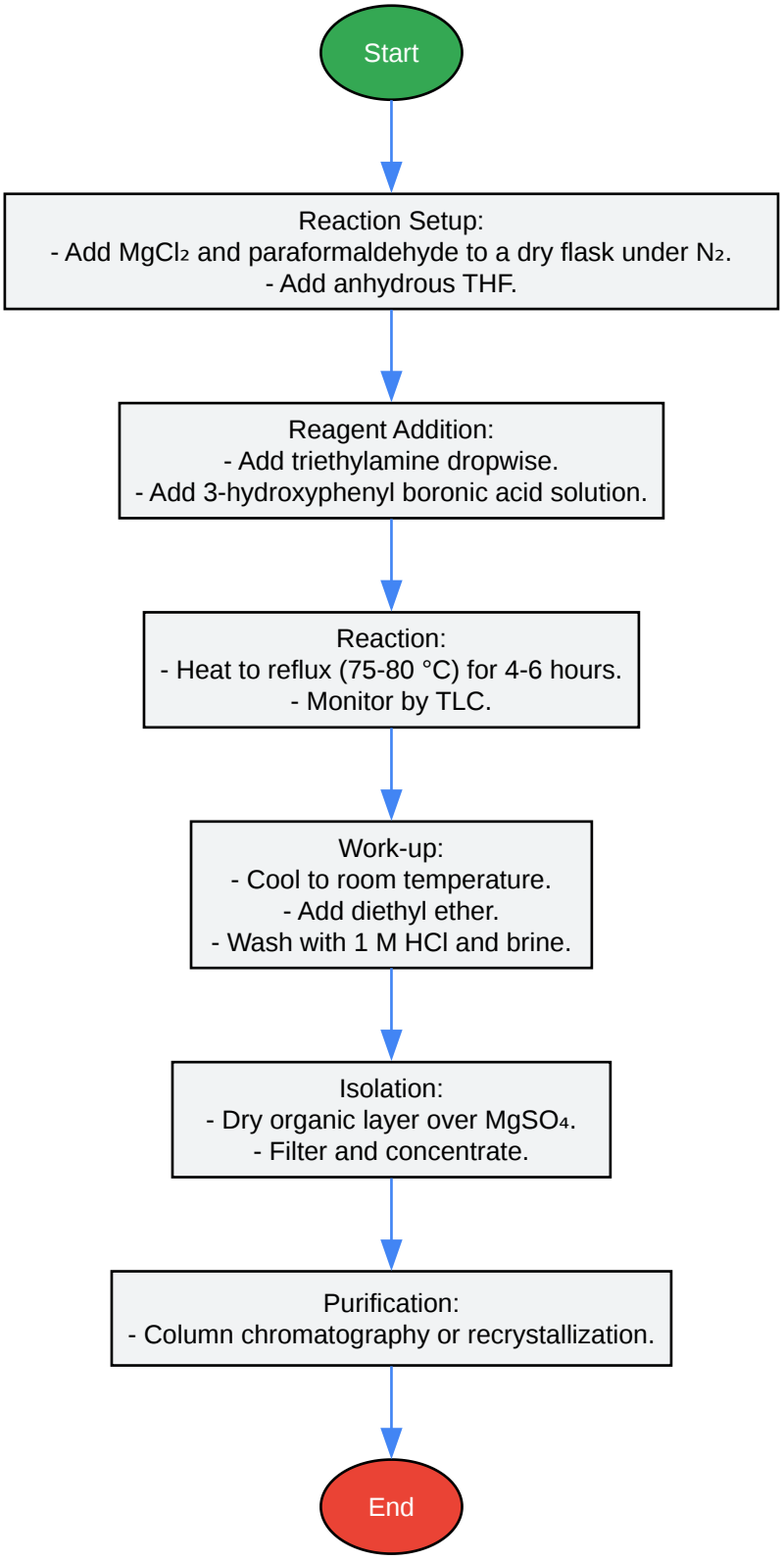
- Addition of Reagents:
  - While stirring the suspension, add triethylamine (2.8 mL, 20.0 mmol) dropwise via a syringe.[7]
  - Stir the mixture for 10 minutes at room temperature.
  - In a separate flask, dissolve 3-hydroxyphenyl boronic acid (1.38 g, 10.0 mmol) in a minimal amount of THF and add it dropwise to the reaction mixture.
- Reaction Execution:
  - Immerse the flask in a preheated oil bath at 75-80 °C and heat the mixture to a gentle reflux.[7]
  - The reaction mixture will typically turn a bright yellow-orange color.[7]
  - Maintain the reflux for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) using a suitable eluent system (e.g., ethyl acetate/hexanes with a small amount of acetic acid).
- Work-up and Isolation:
  - After the reaction is complete (as indicated by TLC), cool the mixture to room temperature.
  - Add diethyl ether (100 mL) to the reaction mixture.
  - Transfer the mixture to a separatory funnel and wash it three times with 1 M HCl (3 x 30 mL). Caution: Gas evolution (CO_2) may occur during the initial wash.
  - Wash the organic layer with brine (2 x 30 mL).
  - Dry the organic layer over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification:

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- The crude product, a pale yellow solid, can be purified by column chromatography on silica gel using a gradient of ethyl acetate in hexanes. The addition of a small amount of acetic acid to the eluent can help to prevent streaking of the boronic acid on the column.
- Alternatively, recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) can be employed.

Workflow Diagram

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Caption: Experimental workflow for the formylation of 3-hydroxyphenyl boronic acid.

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Characterization of Products

The expected products are 2-formyl-3-hydroxyphenylboronic acid and 4-formyl-3-hydroxyphenylboronic acid. These can be characterized by standard analytical techniques:

- ^{1}H NMR Spectroscopy: The presence of the aldehyde proton will be indicated by a singlet at approximately 9.5-10.5 ppm. The aromatic protons will show characteristic splitting patterns that can be used to determine the substitution pattern.
- ^{13}C NMR Spectroscopy: The aldehyde carbon will appear as a signal around 190-200 ppm.
- Mass Spectrometry: The molecular ion peak corresponding to the formylated product ($C_7H_7BO_4$, MW: 165.94) should be observed.[8]
- Infrared (IR) Spectroscopy: A strong carbonyl stretch will be present around 1650-1700 cm^{-1}.

Troubleshooting and Considerations

- Low Yield: Ensure all reagents and solvents are anhydrous, as water can interfere with the reaction. The quality of the magnesium chloride is also crucial; use anhydrous beads if possible.[7]
- Formation of Byproducts: Prolonged reaction times can lead to the formation of methoxymethyl ether byproducts.[7] Monitor the reaction closely by TLC to avoid over-running it.
- Ipso-Substitution: There is a possibility of ipso-substitution, where the boronic acid group is replaced by the formyl group.[9] This would result in the formation of 3-hydroxybenzaldehyde. This can be minimized by using carefully controlled reaction conditions.
- Purification Difficulties: Boronic acids can be challenging to purify by chromatography. The use of an acidic eluent can improve the separation.

Safety Precautions

- Work in a well-ventilated fume hood.

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- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and gloves.
- Triethylamine is a corrosive and flammable liquid. Handle with care.
- Tetrahydrofuran can form explosive peroxides. Use freshly distilled or inhibitor-free solvent.
- Hydrochloric acid is corrosive. Handle with care.

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